An In-depth Technical Guide to the Known Off-Target Effects of JD123

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Compound of Interest

Compound Name: *JD123*

Cat. No.: *B5876492*

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Disclaimer: **JD123** is a hypothetical molecule. This document serves as an illustrative template for presenting off-target analysis for a novel chemical entity, structured to meet the requirements of researchers, scientists, and drug development professionals. All data, pathways, and experimental results are representative examples.

Introduction

JD123 is a novel ATP-competitive kinase inhibitor under development for its potent and selective inhibition of Mitogen-Activated Protein Kinase 14 (MAPK14, p38α). While demonstrating high affinity for its primary target, a comprehensive understanding of its off-target interaction profile is critical for predicting potential safety liabilities and understanding secondary pharmacology. This guide provides a detailed summary of the known off-target effects of **JD123**, based on a series of industry-standard screening panels and cellular assays.

Off-Target Kinase Selectivity Profile

To assess the selectivity of **JD123** against the human kinome, a competitive binding assay was performed across a panel of 468 kinases. The primary screen was conducted at a **JD123** concentration of 1 µM. Hits demonstrating greater than 70% inhibition were subjected to follow-up dose-response assays to determine the half-maximal inhibitory concentration (IC50).

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Quantitative Kinase Inhibition Data

The following table summarizes the inhibitory activity of **JD123** against the primary target (p38α) and all identified off-target kinases with an IC50 value below 10 µM.

Target	Gene Symbol	Ligand	IC50 (nM)	Fold Selectivity vs. p38α
Primary Target	MAPK14	JD123	12	-
Off-Target 1	MAPK11	JD123	85	7.1x
Off-Target 2	RIPK2	JD123	240	20.0x
Off-Target 3	GAK	JD123	950	79.2x
Off-Target 4	JNK1	JD123	1,200	100.0x

Experimental Protocol: Kinase Profiling Assay

A competitive displacement binding assay was utilized to quantify the interaction of **JD123** with the kinase panel.

- Assay Principle: Test compounds are incubated with kinase-tagged bacteriophage T7 and a specific immobilized ligand that binds to the kinase's active site. Compounds that bind to the active site prevent the kinase from binding to the immobilized ligand, resulting in a lower concentration of phage in the well after a wash step.
- Reagents: Kinase panel (DiscoverX KINOMEscan™), **JD123** stock (10 mM in DMSO), assay buffer, immobilized ligands, and detection reagents.
- Procedure:
  - **JD123** was serially diluted to generate 11-point dose-response curves.
  - Kinases, **JD123**, and the immobilized active-site ligand were incubated for 1 hour at room temperature in streptavidin-coated plates.

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- Wells were washed to remove unbound phage.
- The amount of remaining kinase-tagged phage was quantified using qPCR.
- IC50 values were calculated using a standard four-parameter logistic curve fit in GraphPad Prism.

Visualization: Kinase Profiling Workflow

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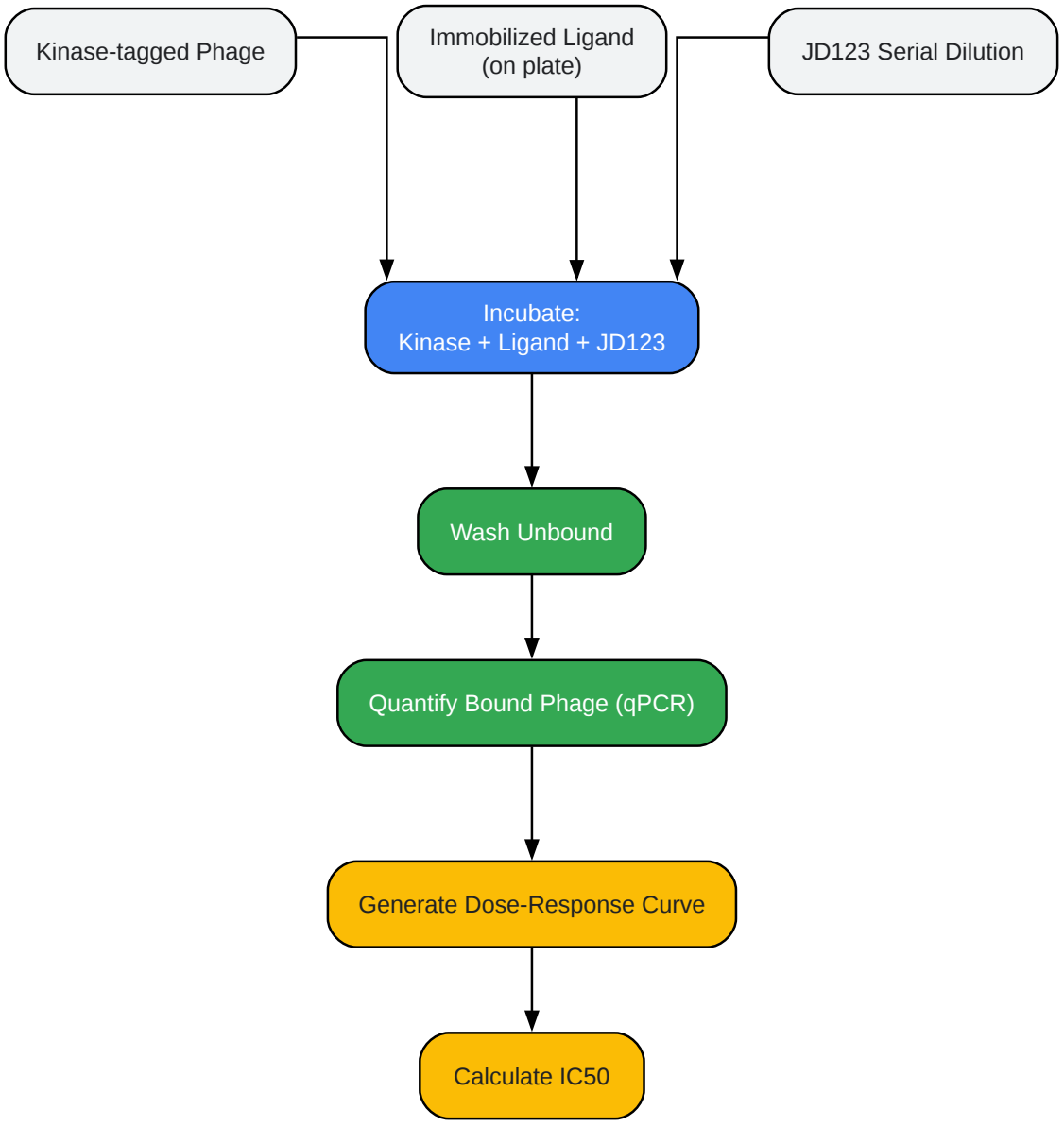

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Caption: Workflow for the competitive binding kinase profiling assay.

Broader Pharmacological Profile

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To investigate potential interactions with other major drug target classes, **JD123** was screened at 10 µM against a panel of 44 receptors, ion channels, and transporters.

Quantitative Data for Non-Kinase Targets

No significant off-target activity (>50% inhibition or stimulation) was observed for any of the targets in the panel. The highest observed inhibition was on the M1 muscarinic acetylcholine receptor, which was not statistically significant.

Target	Gene Symbol	Ligand	% Inhibition @ 10 µM
Muscarinic M1 Receptor	CHRM1	JD123	28%

Experimental Protocol: Radioligand Binding Assay

- Assay Principle: This assay measures the ability of a test compound to displace a specific, high-affinity radioligand from its receptor target.
- Reagents: Cell membranes expressing the target receptor (e.g., CHRM1), a specific radioligand (e.g., [3H]-pirenzepine), **JD123**, scintillation fluid.
- Procedure:
  - Membrane preparations were incubated with the radioligand and either vehicle (control) or **JD123** (10 µM) in a 96-well plate.
  - The incubation was allowed to reach equilibrium (e.g., 60 minutes at 25°C).
  - The reaction was terminated by rapid filtration through a glass fiber filter, trapping the membrane-bound radioligand.
  - The filter was washed to remove unbound radioligand.
  - Radioactivity trapped on the filter was measured by liquid scintillation counting.
  - Percent inhibition was calculated relative to the vehicle control.

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Cellular Target Engagement and Off-Target Effects

While biochemical assays are crucial, confirming target engagement within a cellular context is a key validation step. A Cellular Thermal Shift Assay (CETSA) was used to measure the binding of **JD123** to its primary target (p38α) and its most potent off-target (RIPK2) in HEK293 cells.

Quantitative CETSA Data

The thermal stabilization of a protein upon ligand binding leads to an increase in its melting temperature (Tm). The change in Tm (ΔTm) is indicative of target engagement.

Target	Gene Symbol	Cell Line	ΔTm (°C) with 1 µM JD123
Primary Target	MAPK14	HEK293	+5.8
Off-Target	RIPK2	HEK293	+2.1

Experimental Protocol: Cellular Thermal Shift Assay (CETSA)

- Cell Treatment: Intact HEK293 cells were treated with either vehicle (0.1% DMSO) or 1 µM **JD123** for 1 hour.
- Heating: Cell suspensions were aliquoted and heated individually to a range of temperatures (e.g., 40°C to 70°C) for 3 minutes, followed by rapid cooling.
- Lysis: Cells were lysed by freeze-thaw cycles.
- Separation: Precipitated (denatured) proteins were separated from the soluble fraction by centrifugation.
- Quantification: The amount of soluble target protein (p38α or RIPK2) remaining in the supernatant at each temperature was quantified by Western Blot or ELISA.
- Analysis: Melting curves were generated by plotting the soluble protein fraction against temperature. The ΔTm was calculated as the difference in Tm between **JD123**-treated and

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vehicle-treated cells.

Predicted Signaling Pathway Implications

The most significant off-target interaction identified was the inhibition of Receptor-Interacting Protein Kinase 2 (RIPK2). RIPK2 is a key signaling node in the innate immune response, particularly in pathways initiated by NOD1 and NOD2 pattern recognition receptors. Inhibition of RIPK2 by **JD123** could potentially lead to immunosuppressive effects or interfere with inflammatory signaling.

Visualization: RIPK2 Signaling Pathway

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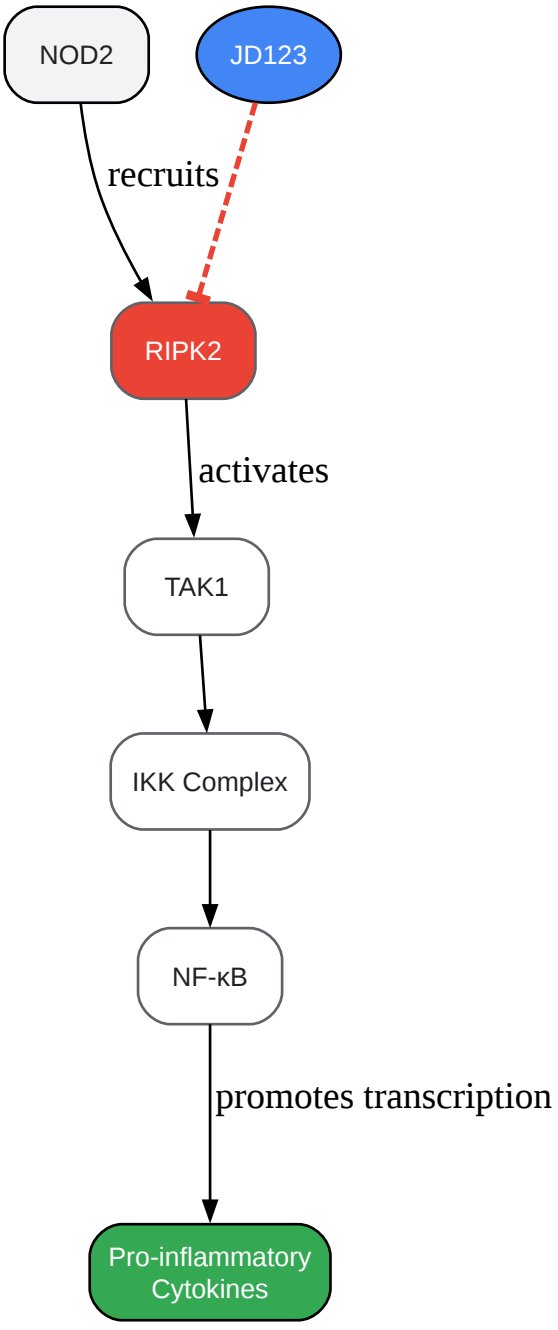

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Caption: Predicted impact of **JD123** on the NOD2-RIPK2 signaling axis.

Summary and Risk Assessment

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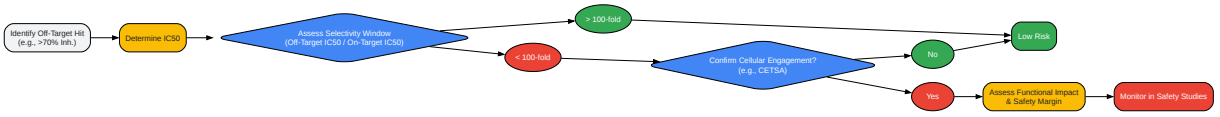
JD123 is a potent inhibitor of p38α with a favorable selectivity profile. The primary off-target activity is against RIPK2, with a 20-fold selectivity window observed in biochemical assays. This off-target engagement was confirmed in a cellular context, albeit with a smaller thermal shift compared to the primary target. The potential for immunosuppressive effects due to RIPK2 inhibition should be considered during further preclinical safety evaluation. Other identified off-targets are considered low-risk due to the large selectivity window (>79-fold).

Visualization: Off-Target Risk Assessment Logic



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Caption: Decision tree for evaluating the risk of identified off-target hits.

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